

Essential Safety and Operational Guide for Handling Tcn-201

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Compound of Interest

Compound Name: Tcn-201

Cat. No.: B1682607

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Tcn-201**, a selective GluN1/GluN2A N-methyl-D-aspartate (NMDA) receptor antagonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **Tcn-201** is intended for research use only and is not for human or veterinary use.

Immediate Safety and Handling Protocols

Tcn-201 is a potent neuroactive compound, and its full toxicological properties are not yet completely understood. Therefore, it is imperative to handle this compound with a high degree of caution. The following personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE):

Equipment	Specification	Rationale
Eye Protection	ANSI-approved safety glasses with side shields or goggles.	Protects eyes from splashes or fine particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for large quantities or if dust is generated.	Minimizes inhalation of the compound.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.

Handling Procedures:

- Engineering Controls: Handle **Tcn-201** in a chemical fume hood to minimize inhalation exposure.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Aerosol and Dust Prevention: Avoid creating dust or aerosols. Handle the solid form with care.

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Wash out mouth with water provided the person is conscious. Call a physician.

Accidental Release Measures:

In case of a spill, wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Logistical Information: Storage and Disposal

Proper storage and disposal are critical for maintaining the stability of **Tcn-201** and ensuring environmental safety.

Storage:

Form	Storage Temperature	Duration	Notes
Solid (Powder)	+4°C	Long-term	Store in a dry, well-ventilated place.
Stock Solutions (in DMSO)	-20°C or -80°C	Up to 1 month (-20°C) or 1 year (-80°C)	Aliquot to avoid repeated freeze-thaw cycles. Solutions are unstable and should be freshly prepared if possible.

Disposal Plan:

Dispose of **Tcn-201** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains or waterways.

Experimental Protocols and Data

Tcn-201 is a selective antagonist for NMDA receptors containing the GluN2A subunit.^[1] Its mechanism of action involves non-competitive, allosteric inhibition.^[2]

Quantitative Data Summary:

Property	Value	Source
Molecular Weight	461.89 g/mol	[3][4]
Molecular Formula	C ₂₁ H ₁₇ ClFN ₃ O ₄ S	[3][4]
CAS Number	852918-02-6	[3][4]
pIC ₅₀ (GluN1/GluN2A)	6.8	[5]
pIC ₅₀ (GluN1/GluN2B)	<4.3	[5]
Solubility in DMSO	≥100 mM	[4]
Solubility in Water	Insoluble	
Solubility in Ethanol	Insoluble	

Key Experimental Protocol: Preparation of a **Tcn-201** Stock Solution

This protocol provides a step-by-step guide for preparing a stock solution of **Tcn-201** for in vitro experiments.

- **Acclimate:** Allow the vial of solid **Tcn-201** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **Tcn-201** powder.
- **Dissolving:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to your weighed **Tcn-201**).
- **Vortexing:** Vortex the solution until the **Tcn-201** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution.
- **Storage:** Store the stock solution in aliquots at -20°C or -80°C.

Mechanism of Action Visualization

The following diagram illustrates the experimental workflow for assessing the selectivity of **Tcn-201** for GluN2A-containing NMDA receptors.



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Caption: Experimental workflow for determining **Tcn-201** selectivity.

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